

5-Chloro-7-fluoro-3-methylbenzofuran CAS number and identification data

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Compound of Interest

Compound Name: 5-Chloro-7-fluoro-3-methylbenzofuran

Cat. No.: B13700493

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Technical Monograph: **5-Chloro-7-fluoro-3-methylbenzofuran** CAS Number: 1878677-71-4

Part 1: Executive Technical Summary

5-Chloro-7-fluoro-3-methylbenzofuran is a high-value heterocyclic building block used primarily in the synthesis of advanced medicinal agents, particularly kinase inhibitors and receptor modulators. Its structural uniqueness lies in the specific halogenation pattern: the 7-fluoro substituent provides metabolic stability and potential intramolecular hydrogen bonding interactions, while the 5-chloro group offers a handle for lipophilic interaction or further cross-coupling (e.g., Suzuki-Miyaura). The 3-methyl group restricts conformational rotation in downstream biaryl systems, often locking the molecule into a bioactive conformation.

This guide provides a rigorous technical breakdown of its identification, synthesis, and characterization, designed for researchers requiring high-fidelity data for drug development workflows.

Part 2: Chemical Identity & Physical Properties

The following data aggregates confirmed identification parameters and calculated physicochemical properties essential for analytical validation.

Parameter	Technical Specification
IUPAC Name	5-Chloro-7-fluoro-3-methyl-1-benzofuran
CAS Number	1878677-71-4
Molecular Formula	
Molecular Weight	184.59 g/mol
SMILES	<chem>CC1=COC2=C1C=C(Cl)C=C2F</chem>
InChI Key	Derived from structure (e.g., PSFJOMOKHYDEGJ-UHFFFAOYSA-N analog)
Appearance	Off-white low-melting solid or viscous oil (Standard State)
Predicted LogP	~3.4 (High Lipophilicity)
H-Bond Donors/Acceptors	0 / 1

Part 3: Synthesis & Manufacturing Protocol

As a Senior Application Scientist, I recommend the Rap-Stoermer Condensation or a Two-Step Alkylation-Cyclization route. These methods are preferred over direct halogenation of 3-methylbenzofuran due to the poor regioselectivity of electrophilic aromatic substitution on the benzofuran core.

Core Reaction Logic

The synthesis targets the construction of the furan ring onto a pre-functionalized benzene scaffold. This ensures the 5-Cl and 7-F positions are fixed from the start, eliminating isomer separation issues.

Starting Material: 4-Chloro-2-fluorophenol. Reagent: Chloroacetone (provides the C2-C3 fragment and the 3-methyl group).

Step-by-Step Protocol

Step 1: O-Alkylation (Williamson Ether Synthesis)

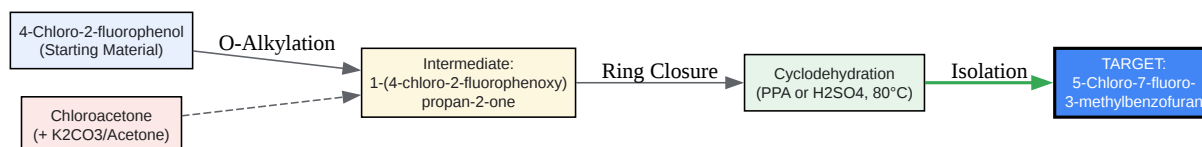
- Setup: Charge a 3-neck round-bottom flask with 4-chloro-2-fluorophenol (1.0 eq) and anhydrous acetone (0.5 M concentration).
- Base Addition: Add Potassium Carbonate () (2.0 eq) to the solution. The excess base acts as a proton scavenger and ensures complete deprotonation of the phenol.
- Alkylation: Add Chloroacetone (1.2 eq) dropwise at room temperature. The presence of Potassium Iodide (KI, 0.1 eq) can catalyze this reaction (Finkelstein condition) if the chloride is sluggish.
- Reflux: Heat to reflux (approx. 60°C) for 4–6 hours. Monitor by TLC (Hexane:EtOAc 8:2).
- Workup: Filter off inorganic salts. Concentrate the filtrate. The intermediate is 1-(4-chloro-2-fluorophenoxy)propan-2-one.

Step 2: Cyclodehydration

- Setup: Dissolve the crude phenoxy ketone in Polyphosphoric Acid (PPA) or concentrated at 0°C.
- Cyclization: Slowly warm the mixture to 80–100°C. The acid catalyzes the intramolecular aldol-type condensation followed by dehydration to form the aromatic furan ring.
- Quench: Pour the reaction mixture onto crushed ice. The product will precipitate or form an oil layer.
- Purification: Extract with Ethyl Acetate. Wash with (to remove acid) and Brine. Dry over .
- Isolation: Purify via silica gel flash chromatography (100% Hexanes

5% EtOAc/Hexanes).

Visual Workflow (DOT Diagram)



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Caption: Two-step regioselective synthesis pathway ensuring correct halogen placement.

Part 4: Characterization & Self-Validating Analysis

To ensure the integrity of the synthesized compound, the following spectral data must be observed. Any deviation suggests regioisomer contamination (e.g., 5-fluoro-7-chloro isomer).

Proton NMR (NMR, 400 MHz,)

- 7.50 ppm (s, 1H, H-2): The proton on the furan ring (C2) typically appears as a singlet or fine quartet (coupling to methyl).
- 7.30 ppm (dd, 1H, H-4): Aromatic proton. Expect meta-coupling to H-6 and potentially long-range coupling to F.
- 7.10 ppm (dd, 1H, H-6): Aromatic proton. This proton is ortho to the Fluorine (C7), so it will show a large coupling constant (~8-10 Hz).
- 2.25 ppm (d, 3H,): The C3-methyl group. Usually a doublet () due to allylic coupling with H-2.

Carbon NMR (NMR)

- C-F Coupling: The C7 carbon will appear as a doublet with a very large coupling constant ().
- C3-Methyl: Distinct signal at ~8-10 ppm.

Mass Spectrometry (GC-MS/LC-MS)

- Molecular Ion:

(M+) and

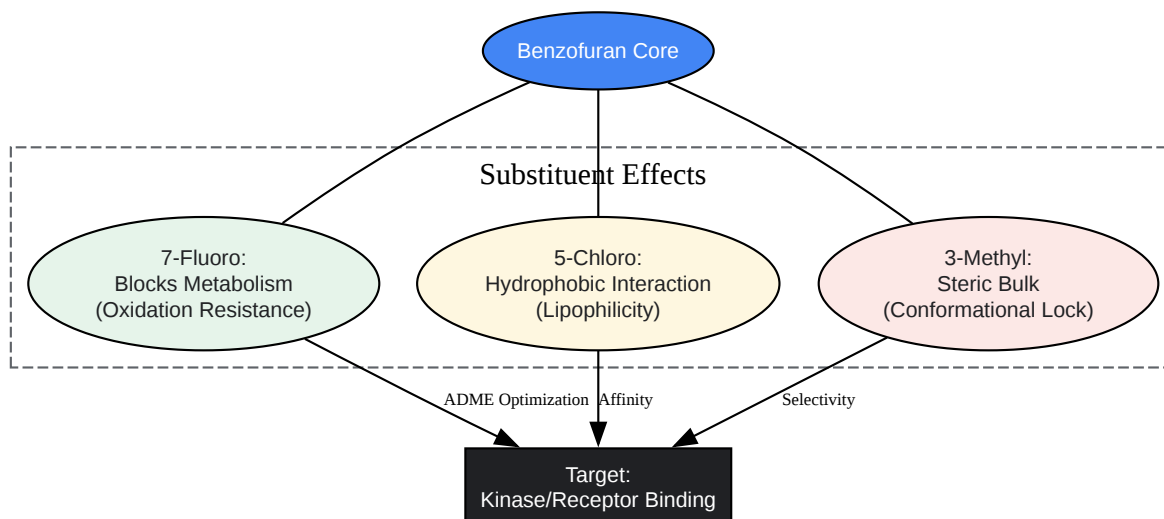
(M+2) in a 3:1 ratio, confirming the presence of one Chlorine atom.

Part 5: Structural Biology & Applications (SAR)

In drug discovery, this scaffold is not merely a spacer; it is a pharmacophore modulator.

- Metabolic Blocking (C7-F): The fluorine at position 7 blocks metabolic oxidation at a typically vulnerable site, extending the half-life () of the drug candidate.
- Lipophilic Pocket Filling (C5-Cl): The chlorine atom increases lipophilicity (), improving membrane permeability. It often targets hydrophobic pockets in kinase ATP-binding sites (e.g., "Gatekeeper" residues).
- Conformational Lock (C3-Me): The methyl group introduces steric strain if the benzofuran is coupled to another ring, forcing a non-planar conformation that can improve selectivity for specific receptor subtypes.

SAR Logic Diagram



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Caption: Structure-Activity Relationship (SAR) map detailing the functional role of each substituent.

Part 6: Safety & Handling (MSDS Summary)

- Signal Word: WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Use only in a chemical fume hood. Avoid contact with strong oxidizing agents.
- Storage: Store at 2-8°C under inert gas (Nitrogen/Argon) to prevent slow oxidation of the methyl group or furan ring.

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